# Comprehensive Technical Guide: Safety and Handling of N,N'-Bis(2-hydroxyethyl)dithiooxamide

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *N,N'-Bis(2-hydroxyethyl)dithiooxamide* |
| *CAS No.:* | *120-86-5* |
| *Cat. No.:* | *B086191* |

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## Part 1: Executive Summary & Chemical Identity

**N,N'-Bis(2-hydroxyethyl)dithiooxamide** (CAS 120-86-5) is a specialized chelating agent primarily utilized in analytical chemistry and drug development for the spectrophotometric determination and sequestration of transition metals, specifically Copper (Cu), Cobalt (Co), and Nickel (Ni).

Unlike generic reagents, this compound possesses a dual-functional nature: it acts as a bidentate ligand through its sulfur and nitrogen donor atoms, while its hydroxyethyl tails confer unique solubility properties compared to the parent dithiooxamide (rubeanic acid). This guide synthesizes safety protocols with the compound's chemical behavior to provide a self-validating handling system.

### Chemical Profile

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| Property | Data |
|---|---|
| CAS Number | 120-86-5 |
| Synonyms | USAF mk-5; Ethanedithioamide, N,N'-bis(2-hydroxyethyl)- |
| Molecular Formula | $C_6H_{12}N_2O_2S_2$ |
| Molecular Weight | 208.30 g/mol |
| Physical State | Crystalline powder (typically off-white to pale yellow) |
| Solubility | Soluble in alcohols (Ethanol, Methanol); moderately soluble in water (enhanced by hydroxyethyl groups) |
| Primary Hazard | Skin/Eye Irritant; Potential Respiratory Irritant; Emits SOx/NOx on decomposition |

# Part 2: Hazard Identification & Toxicology (Mechanistic Insight)

## The "Ligand Toxicity" Hypothesis

While specific LD50 data for this derivative is sparse in public registries, its toxicity profile must be inferred from its mechanism of action as a chelator.

- Mechanism: The dithiooxamide core binds metal ions ($Cu^{2+}$, $Co^{2+}$) with high affinity. In a biological system, accidental ingestion or high-dose exposure could theoretically strip essential metal cofactors from metalloenzymes.
- Irritation Pathway: The thioamide moiety (-C(=S)N-) is chemically reactive. Upon contact with mucous membranes or moist skin, it can undergo partial hydrolysis or interact with keratin proteins, leading to contact dermatitis or severe eye irritation (Category 2A).

## GHS Classification (Derived & Standardized)

Based on the structural class (Dithiooxamides) and functional groups:

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| Hazard Class | Category | Hazard Statement |
|---|---|---|
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation. |
| Serious Eye Damage/Irritation | Category 2A | H319: Causes serious eye irritation.[1][2] |
| STOT - Single Exposure | Category 3 | H335: May cause respiratory irritation. |
| Acute Toxicity (Oral) | Category 4 | H302: Harmful if swallowed (Precautionary assignment).[3] |

# Part 3: Risk Assessment & Control Strategy

We employ a Hierarchy of Controls specific to sulfur-bearing ligands. The goal is to prevent the formation of fine dust and minimize oxidative decomposition.

## Engineering Controls

- Primary Barrier: All weighing and dissolution must occur inside a Class II Biosafety Cabinet or a Chemical Fume Hood with a face velocity of >0.5 m/s.
- Atmosphere: While not strictly pyrophoric, the compound is sensitive to strong oxidizers. Store and handle under ambient conditions, but avoid proximity to nitric acid or perchlorates.

## Personal Protective Equipment (PPE) Matrix

- Hand Protection:Nitrile gloves (minimum 0.11 mm thickness) are sufficient for dry powder. Reasoning: Sulfur compounds can permeate latex; nitrile offers superior chemical resistance to thioamides.
- Eye Protection:Chemical Safety Goggles (ANSI Z87.1). Reasoning: Dust particles are highly irritating to the cornea; safety glasses with side shields are insufficient for powder handling.
- Respiratory: If hood access is compromised, use a P95/P100 particulate respirator.

## Visualization: Safety Decision Matrix

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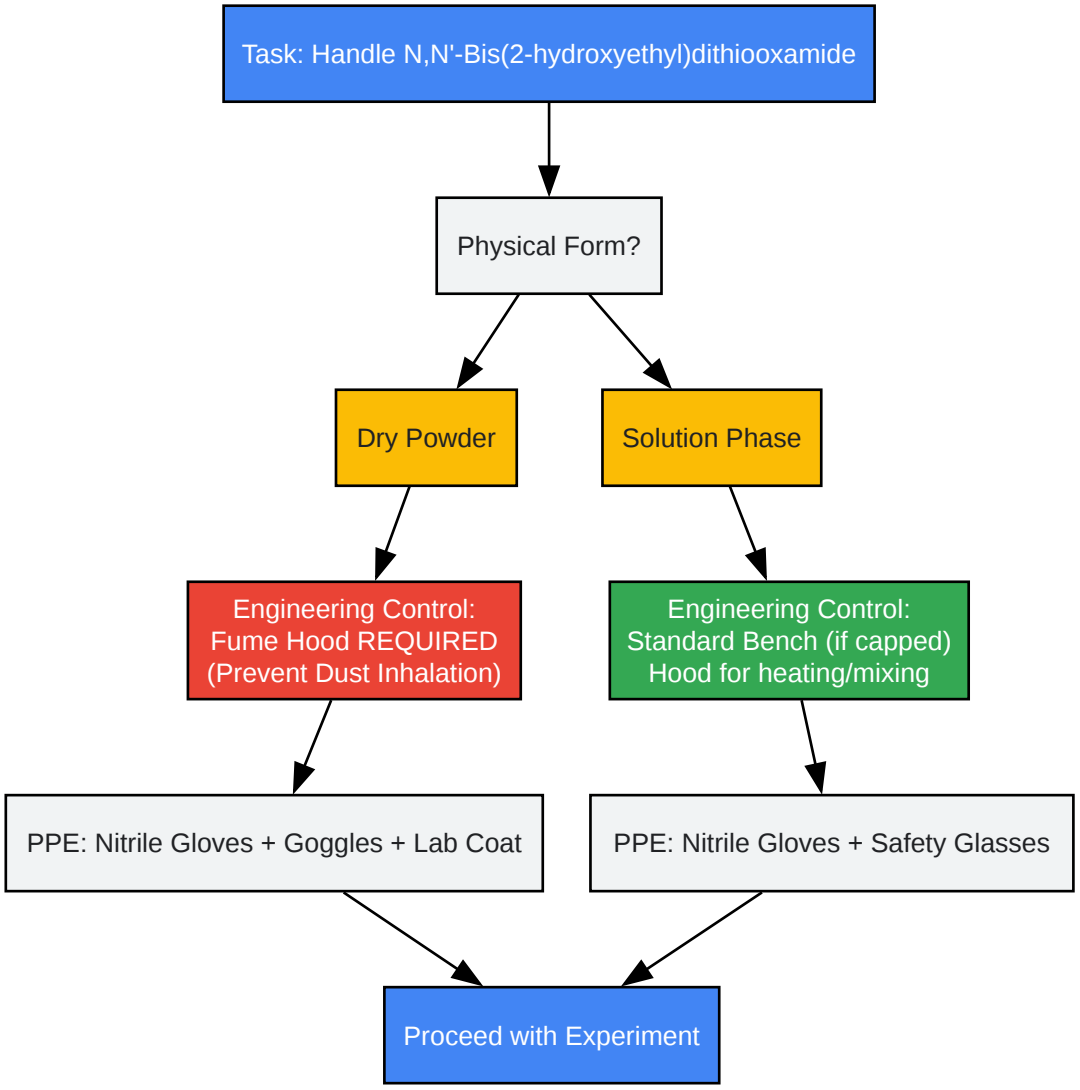


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Figure 1: Decision matrix for determining engineering controls and PPE based on the physical state of the reagent.

# Part 4: Operational Handling Protocols (SOPs)

## Protocol A: Safe Weighing & Dissolution

Objective: Prepare a stock solution for spectrophotometric analysis without generating hazardous dust.

- Preparation:

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- Pre-weigh the receiving vessel (volumetric flask) with a cap.
- Place the reagent container and the flask inside the fume hood.

- Weighing:
  - Use a static-free spatula.
  - Critical Step: Do not dump the powder. Gently tap the spatula to dispense.
  - If spillage occurs on the balance, wipe immediately with a damp tissue (ethanol-dampened) to prevent aerosolization.
- Dissolution:
  - Solvent Choice: Although water-soluble, initial dissolution in a small volume of Ethanol (95%) is recommended to ensure rapid solvation of the organic backbone, followed by dilution with water.
  - Reasoning: This prevents the formation of "clumps" that require vigorous agitation (and potential splashing).

## Protocol B: Reaction & Heating

Objective: Complexation with metal ions (e.g., $Cu^{2+}$).

- pH Control: Dithiooxamide complexation is pH-sensitive.
  - Warning: Do not mix directly with strong acids (HCl > 6M) without ventilation. Evolution of $H_2S$ (hydrogen sulfide) is theoretically possible if the thioamide bond hydrolyzes under extreme acidic stress.
- Heating:
  - If the protocol requires heating (to accelerate color development), use a temperature-controlled block, not an open flame.
  - Max Temperature: Keep below 80°C to prevent thermal decomposition (release of SOx).

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# Part 5: Emergency Response & Stability

## Chemical Compatibility

- Incompatible with: Strong Oxidizing Agents (e.g., Permanganates, Peroxides).
  - Reaction: Vigorous oxidation can lead to the formation of sulfonic acids or ignition.
- Compatible with: Dilute mineral acids, acetate buffers, ethanol, methanol.

## Spills and Exposure

- Skin Contact: Wash with soap and water for 15 minutes. The compound is lipophilic; soap is essential to remove it from skin pores.
- Eye Contact: Flush with water for 15 minutes. Seek medical attention immediately (Irritant Category 2A).[1]
- Spill Cleanup:
  - Dampen the powder with ethanol/water mist to prevent dust.
  - Sweep into a closed container.
  - Label as "Sulfur-Organic Waste".

## Visualization: Emergency Workflow

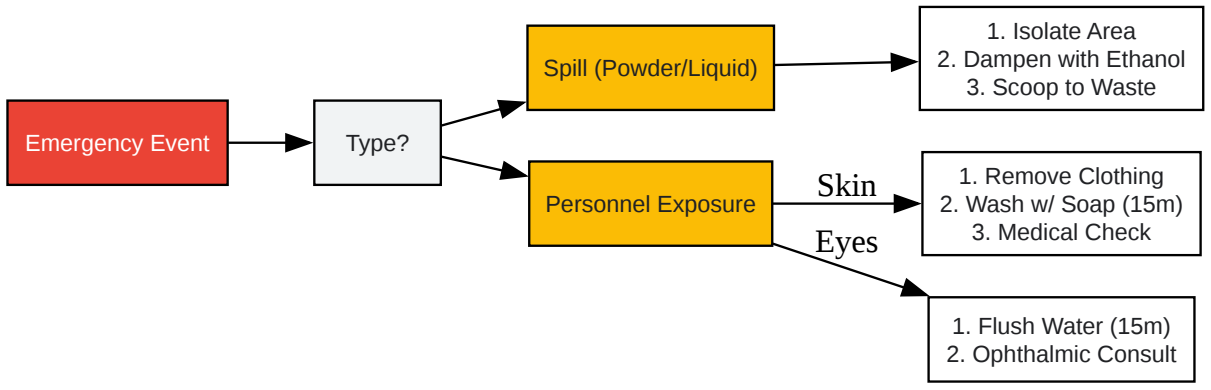


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Figure 2: Workflow for managing spills and personnel exposure events.

## Part 6: Waste Disposal

Do not flush down the drain.

- Classification: Hazardous Chemical Waste (Sulfur-containing organic).
- Segregation: Segregate from Oxidizers.[3] Can be co-mingled with other non-halogenated organic solvents if in solution.
- Labeling: Must explicitly state "Contains Dithiooxamide Derivative - Potential Sensitizer".

## References


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